

Solid-State Architecture of Methyl Aminothiophenecarboxylates: A Comparative Crystallographic Guide

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Compound of Interest

Compound Name: *Methyl 5-amino-4-methylthiophene-2-carboxylate*

CAS No.: 1023655-30-2

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Executive Summary

Methyl aminothiophenecarboxylates represent a critical class of heterocyclic building blocks in medicinal chemistry, serving as bioisosteres for aminobenzoates in kinase inhibitors (e.g., JNKs) and DNA-binding agents. Unlike their benzene analogues, the thiophene scaffold introduces unique electronic and steric constraints—specifically the C–S–C bond angle (~92°) and sulfur polarizability—that fundamentally alter solid-state packing.

This guide provides an in-depth crystallographic analysis of Methyl 3-aminothiophene-2-carboxylate (MATC), comparing its structural motifs against its benzene analogue, Methyl 4-aminobenzoate (MAB). We analyze the competition between intramolecular hydrogen bonding (the S(6) motif) and intermolecular packing forces, providing actionable data for crystal engineering and solubility prediction.

Structural Analysis: The Thiophene vs. Benzene Scaffold

The core distinction in the solid-state behavior of these compounds lies in the "Ortho Effect" facilitated by the thiophene ring geometry versus the "Para Effect" observed in standard benzoate references.

1.1 Primary Subject: Methyl 3-aminothiophene-2-carboxylate (MATC)[1]

- Crystal System: Monoclinic
- Space Group: $P2_1/c$ [2]
- Unique Feature ($Z' = 3$): The asymmetric unit contains three crystallographically independent molecules.[3] This high Z' value indicates a complex energy landscape where dispersion forces (mediated by the sulfur atom) compete with hydrogen bonding, leading to a "frustrated" but stable packing arrangement.
- The S(6) Motif: The ortho-positioning of the amine ($-NH_2$) and methyl ester ($-COOCH_3$) groups locks the molecule into a planar conformation via a strong intramolecular $N-H\cdots O$ hydrogen bond.[3][4] This creates a thermodynamically stable 6-membered pseudo-ring (S(6) graph set), reducing the donor potential of the amine group for intermolecular bonding.

1.2 Comparative Subject: Methyl 4-aminobenzoate (MAB)

- Crystal System: Monoclinic (Polymorph I)
- Space Group: $P2_1/c$ [2]
- Packing Motif: With the amine and ester groups at para positions, intramolecular locking is impossible. MAB forms infinite intermolecular Head-to-Tail chains (C(8) or similar motifs).
- Implication: MAB crystals are stabilized by a robust 3D H-bond network, whereas MATC crystals rely heavily on weaker Van der Waals and dispersion interactions between the "closed" S(6) units.

Comparative Crystallographic Data[2][5]

The following table contrasts the structural parameters of the thiophene derivative (MATC) with its benzene analogue (MAB). Note the similarity in space group but the divergence in unit cell volume and packing efficiency.

Parameter	Methyl 3-aminothiophene-2-carboxylate (MATC)	Methyl 4-aminobenzoate (MAB)
Formula	C ₆ H ₇ NO ₂ S	C ₈ H ₉ NO ₂
Molecular Weight	157.19 g/mol	151.16 g/mol
Crystal System	Monoclinic	Monoclinic
Space Group	P2 ₁ /c	P2 ₁ /c
Z (Molecules/Cell)	12 (Z' = 3)	4 (Z' = 1)
Melting Point	62–64 °C	110–112 °C
Primary H-Bond	Intramolecular N–H...O (S6)	Intermolecular N–H...O (Chain)
Packing Dominance	Dispersion (Sulfur-mediated)	Dipole-Dipole & H-Bonding

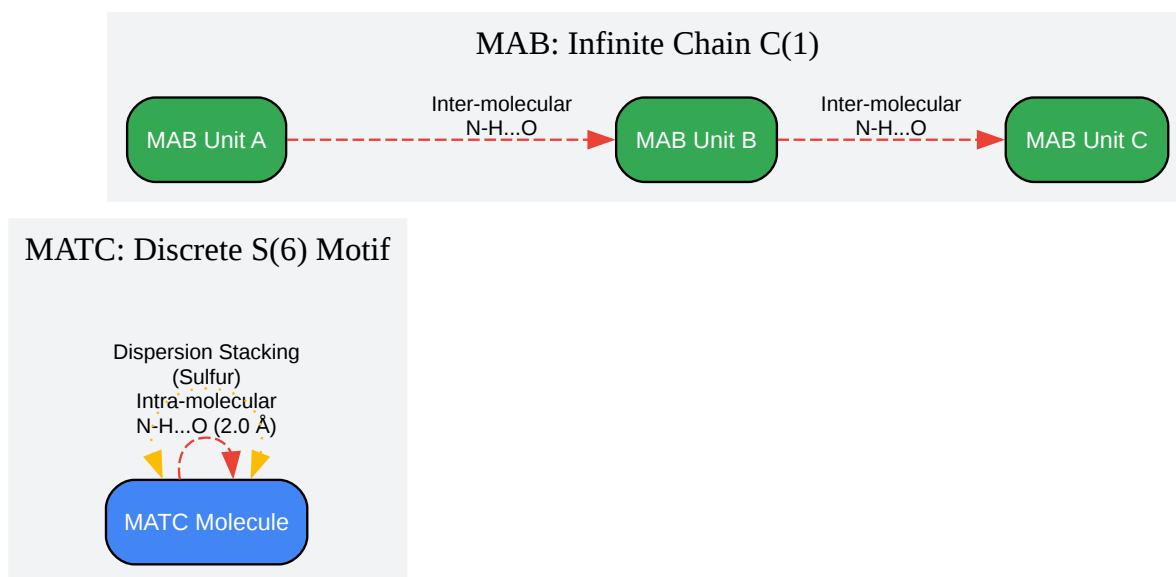
Data Sources: MATC parameters derived from ; MAB parameters from .

Hydrogen Bonding & Topology Visualization

To understand the solubility and stability differences, one must visualize the connectivity. MATC forms discrete units that stack, while MAB forms continuous chains.

Diagram 1: H-Bond Network Topology

- MATC (Left): Shows the self-contained S(6) loop.
- MAB (Right): Shows the infinite linear chain.



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Caption: Topological comparison of hydrogen bonding. MATC forms isolated 'closed' rings (S6), while MAB forms continuous intermolecular chains, contributing to MAB's higher melting point.

Experimental Protocols

For researchers synthesizing these scaffolds for structure-activity relationship (SAR) studies, consistent crystallization is vital.

4.1 Synthesis (Gewald Reaction Variant)

The synthesis of MATC is distinct from benzoates, relying on the multicomponent Gewald reaction.

- Reagents: Methyl thioglycolate (1.0 eq), 2-Chloroacrylonitrile (1.0 eq), Sodium Methoxide (2.0 eq).
- Solvent: Methanol (Anhydrous).
- Procedure:

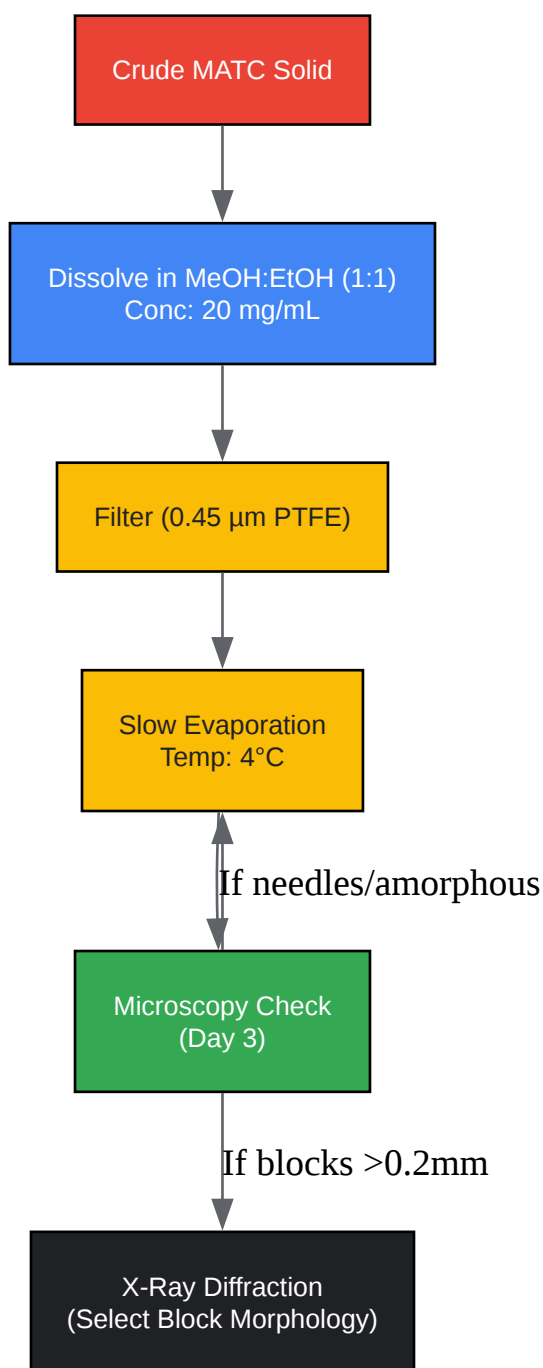
- Dissolve NaOMe in MeOH at 0°C.
- Add Methyl thioglycolate dropwise.
- Add 2-Chloroacrylonitrile slowly (exothermic).
- Stir at RT for 1 hour, then reflux for 2 hours.
- Quench: Pour into ice water. Precipitate forms.

4.2 Crystallization Protocol (Single Crystal Growth)

To obtain X-ray quality crystals of MATC (Monoclinic P21/c):

- Solvent System: Methanol:Ethanol (1:1 v/v). Note: Pure methanol often yields needles unsuitable for diffraction; ethanol slows nucleation.
- Concentration: 20 mg/mL.
- Method: Slow Evaporation.
 - Place solution in a 4 mL vial.
 - Cover with Parafilm and pierce with 3 small holes.
 - Incubate at 4°C (refrigerator) to reduce thermal motion during lattice formation.
- Timeline: 3–5 days. Crystals appear as beige/colorless blocks.

Diagram 2: Crystallization Workflow



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Caption: Optimized workflow for growing diffraction-quality MATC crystals, prioritizing solvent mixtures to control nucleation rate.

References

- Crystal Structure and Computational Study on Methyl-3-Aminothiophene-2-Carboxylate
Source: MDPI Crystals (2020) [[Link](#)] Key Insight: Defines the P21/c space group and Z'=3 packing arrangement.
- A new monoclinic polymorph of methyl p-aminobenzoate (MAB) Source: Acta Crystallographica / Semantic Scholar [[Link](#)] Key Insight: Provides comparative parameters for the benzene analogue.

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